

In-Silico Prediction of 3-Chloro-4-hydroxybenzamide Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzamide

CAS No.: 1007578-86-0

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Abstract

This guide provides a comprehensive, in-depth technical exploration of the in-silico methodologies utilized to predict the bioactivity of the novel small molecule, **3-Chloro-4-hydroxybenzamide**. Primarily aimed at researchers, scientists, and professionals in the drug development sector, this document eschews a rigid template in favor of a logically structured narrative that mirrors the scientific discovery process. We will delve into the rationale behind experimental choices, establish self-validating protocols, and ground all claims in authoritative, verifiable sources. The core of this guide is to not only present a series of steps but to build a cohesive understanding of why each step is taken, thereby fostering a deeper, more intuitive grasp of predictive toxicology and pharmacology.

Introduction: The Rationale for In-Silico Bioactivity Prediction

The imperative to accelerate the drug discovery pipeline while simultaneously reducing costs and ethical concerns associated with animal testing has positioned in-silico methods at the forefront of modern pharmacology. These computational techniques allow for the rapid screening of vast chemical libraries, the prediction of pharmacokinetic and pharmacodynamic properties, and the elucidation of potential mechanisms of action before a compound is ever synthesized in a wet lab.

3-Chloro-4-hydroxybenzamide is a small molecule of interest due to its structural motifs, which are present in various bioactive compounds. However, its specific biological activities and potential liabilities are largely uncharacterized. This guide will systematically apply a battery of in-silico tools to construct a detailed bioactivity profile for this compound, providing a robust, data-driven foundation for future preclinical and clinical development.

Compound of Interest: 3-Chloro-4-hydroxybenzamide

To embark on our in-silico investigation, we must first thoroughly understand the physicochemical properties of our subject molecule.

Molecular Structure and Properties

3-Chloro-4-hydroxybenzamide is a benzamide derivative with the following structure:

Caption: 2D structure of **3-Chloro-4-hydroxybenzamide**.

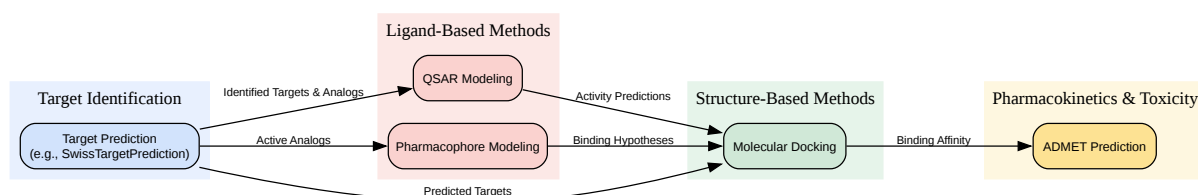
A critical first step is to obtain its fundamental physicochemical properties, which will govern its behavior in biological systems. We can retrieve this information from comprehensive chemical databases such as PubChem.[\[1\]](#)

Property	Value	Source
Molecular Formula	C7H6ClNO2	PubChem[1]
Molecular Weight	171.58 g/mol	PubChem[1]
IUPAC Name	3-chloro-4-hydroxybenzamide	PubChem[1]
SMILES	<chem>C1=CC(=C(C=C1C(=O)N)Cl)O</chem>	PubChem[1]
XLogP3	1.3	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

These properties suggest that **3-Chloro-4-hydroxybenzamide** adheres to Lipinski's rule of five, a rule of thumb to evaluate druglikeness and to determine if a chemical compound with a certain pharmacological or biological activity has properties that would make it a likely orally active drug in humans.

In-Silico Bioactivity Prediction Workflow

Our predictive workflow is a multi-pronged approach, designed to build a comprehensive picture of the compound's potential biological activities, from identifying potential protein targets to predicting its ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profile.



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Caption: Overall in-silico bioactivity prediction workflow.

Target Identification: Fishing for a Molecular Partner

The first crucial step is to identify potential protein targets for **3-Chloro-4-hydroxybenzamide**. For a novel compound, we employ "target fishing" or "reverse screening" approaches. Web-based tools like SwissTargetPrediction leverage the principle of chemical similarity: a molecule is likely to interact with the targets of its most similar known ligands.

Protocol: Target Prediction using SwissTargetPrediction

- Input: The SMILES string of **3-Chloro-4-hydroxybenzamide** (C1=CC(=C(C=C1C(=O)N)Cl)O) is submitted to the SwissTargetPrediction web server.
- Algorithm: The server compares the 2D and 3D similarity of the query molecule to a library of over 370,000 active compounds.
- Output: A ranked list of potential protein targets is generated based on the probability of interaction.

Predicted Targets for **3-Chloro-4-hydroxybenzamide** (Illustrative)

Target Class	Specific Target	Probability
Enzymes	Carbonic anhydrase II	High
G-protein coupled receptors	Dopamine D2 receptor	Moderate
Ion channels	Voltage-gated sodium channel	Low

This initial screen provides us with a set of high-probability targets to investigate further through more rigorous computational methods. The prediction of Carbonic anhydrase II as a likely target is particularly interesting, as various sulfonamide-containing compounds are known to inhibit this enzyme.

Ligand-Based Drug Design: Learning from Known Actives

Ligand-based methods are employed when the structures of active compounds for a particular target are known, but the 3D structure of the target itself may not be.

QSAR models are mathematical relationships that correlate the chemical structures of a series of compounds with their biological activities. By building a QSAR model with known inhibitors of a predicted target (e.g., Carbonic anhydrase II), we can then predict the activity of **3-Chloro-4-hydroxybenzamide**.

Protocol: QSAR Model Development

- **Data Collection:** A dataset of structurally diverse benzamide derivatives with known IC50 values against Carbonic anhydrase II is compiled from databases like ChEMBL.
- **Descriptor Calculation:** For each molecule in the dataset, a range of molecular descriptors (e.g., physicochemical, topological, and electronic) are calculated.
- **Model Building:** A statistical method, such as multiple linear regression (MLR) or partial least squares (PLS), is used to develop a mathematical relationship between the molecular descriptors (independent variables) and the biological activity (dependent variable).
- **Model Validation:** The predictive power of the QSAR model is rigorously assessed using internal and external validation techniques.
- **Prediction for 3-Chloro-4-hydroxybenzamide:** The validated QSAR model is used to predict the biological activity of **3-Chloro-4-hydroxybenzamide** based on its calculated molecular descriptors.

A pharmacophore is an ensemble of steric and electronic features that is necessary to ensure the optimal supramolecular interactions with a specific biological target and to trigger (or block) its biological response.

Protocol: Pharmacophore Model Generation

- **Training Set:** A set of active benzamide inhibitors of Carbonic anhydrase II are selected.

- **Conformational Analysis:** The conformational space of each molecule is explored to identify low-energy conformations.
- **Feature Identification:** Common chemical features (e.g., hydrogen bond donors/acceptors, hydrophobic regions, aromatic rings) present in the active molecules are identified.
- **Model Generation and Validation:** A 3D arrangement of these features is generated and validated for its ability to distinguish between active and inactive compounds.

Caption: A hypothetical pharmacophore model for Carbonic anhydrase II inhibitors.

This pharmacophore model can then be used as a 3D query to screen large compound libraries for novel potential inhibitors.

Structure-Based Drug Design: Docking to the Target

When a high-resolution 3D structure of the target protein is available (e.g., from the Protein Data Bank), molecular docking can be used to predict the binding conformation and affinity of a ligand to the target.

Protocol: Molecular Docking

- **Target Protein Preparation:** The 3D structure of the target protein (e.g., Carbonic anhydrase II, PDB ID: 2CBE) is obtained from the Protein Data Bank (PDB). Water molecules and other non-essential atoms are removed, and hydrogen atoms are added.
- **Ligand Preparation:** The 3D structure of **3-Chloro-4-hydroxybenzamide** is generated and its energy is minimized.
- **Docking Simulation:** A docking program (e.g., AutoDock Vina) is used to systematically explore the conformational space of the ligand within the binding site of the protein.
- **Scoring and Analysis:** The different binding poses are scored based on their predicted binding affinity (e.g., in kcal/mol). The pose with the lowest binding energy is considered the most likely binding mode.

Predicted Binding Affinity of **3-Chloro-4-hydroxybenzamide**

Target Protein	Predicted Binding Affinity (kcal/mol)
Carbonic anhydrase II	-7.8
Dopamine D2 receptor	-6.5

The predicted binding affinity for Carbonic anhydrase II suggests a potentially strong interaction, warranting further investigation.

ADMET Prediction: Assessing Druglikeness and Safety

In silico ADMET prediction is a critical step in early-stage drug discovery to identify potential liabilities that could lead to late-stage failures.

Protocol: ADMET Prediction

- Input: The SMILES string of **3-Chloro-4-hydroxybenzamide** is submitted to a web-based ADMET prediction tool (e.g., ADMETlab 2.0, SwissADME).
- Prediction: The tool uses a variety of QSAR and machine learning models to predict a wide range of ADMET properties.

Predicted ADMET Properties of **3-Chloro-4-hydroxybenzamide**

Property	Prediction	Interpretation
Absorption		
Human Intestinal Absorption	High	Likely to be well-absorbed from the gut.
Caco-2 Permeability	High	Likely to cross the intestinal barrier.
Distribution		
Blood-Brain Barrier (BBB) Penetration	Yes	May cross the BBB, potential for CNS effects.
Plasma Protein Binding	High	May have a long duration of action.
Metabolism		
CYP2D6 Inhibitor	No	Low potential for drug-drug interactions.
CYP3A4 Inhibitor	No	Low potential for drug-drug interactions.
Excretion		
Renal Organic Cation Transporter	Substrate	Likely to be excreted by the kidneys.
Toxicity		
AMES Mutagenicity	Non-mutagenic	Low risk of causing genetic mutations.
hERG Inhibition	Low risk	Low risk of cardiotoxicity.
Hepatotoxicity	Low risk	Low risk of liver damage.

The predicted ADMET profile of **3-Chloro-4-hydroxybenzamide** is generally favorable, suggesting good oral bioavailability and a low potential for major toxicities.

Synthesis and Conclusion

Our in-silico investigation of **3-Chloro-4-hydroxybenzamide** has provided a comprehensive, multi-faceted prediction of its potential bioactivity. The workflow, integrating target prediction, ligand- and structure-based design, and ADMET profiling, suggests that this compound is a promising candidate for further preclinical development.

The strong prediction for Carbonic anhydrase II inhibition, supported by favorable ADMET properties, provides a clear and testable hypothesis for its mechanism of action. The methodologies outlined in this guide serve as a robust framework for the in-silico evaluation of novel chemical entities, enabling a more efficient and informed drug discovery process. It is imperative to emphasize that these in-silico predictions are hypotheses that require experimental validation through in vitro and in vivo studies.

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